

Mechanism of Action of GR 205171 (Vofopitant): A Technical Guide

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Compound of Interest

Compound Name: GR 205171

Cat. No.: B1217763

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Executive Summary

GR 205171 (Vofopitant) is a high-affinity, selective, non-peptide antagonist of the Neurokinin-1 (NK1) receptor.[1] Originally developed for its broad-spectrum anti-emetic properties, it functions by competitively blocking the binding of Substance P (SP), the endogenous tachykinin ligand, to the NK1 receptor. This blockade inhibits the Gq/11-mediated signaling cascade, preventing cytosolic calcium mobilization and subsequent neurogenic inflammation and emetic reflex activation. This guide details the molecular mechanism, pharmacological profile, and validated experimental protocols for assessing **GR 205171** activity.

Molecular Mechanism of Action

Receptor Target and Binding Kinetics

GR 205171 targets the NK1 receptor, a G-protein coupled receptor (GPCR) belonging to the rhodopsin-like family. The receptor is widely distributed in the central nervous system (CNS), particularly in the brainstem nucleus tractus solitarius (NTS) and area postrema—regions critical for the emetic reflex.

- Mode of Inhibition: Competitive Antagonism.[2]

- **Binding Site:** **GR 205171** binds to a transmembrane pocket overlapping the Substance P binding site. Structural studies suggest the tetrazole ring of **GR 205171** is crucial for its high affinity and oral bioavailability, interacting with specific residues (e.g., Gln165, His197, Phe268) within the receptor's transmembrane domains.
- **Kinetic Profile:** It exhibits slow dissociation kinetics, contributing to a long duration of action in vivo.

Signaling Pathway Modulation

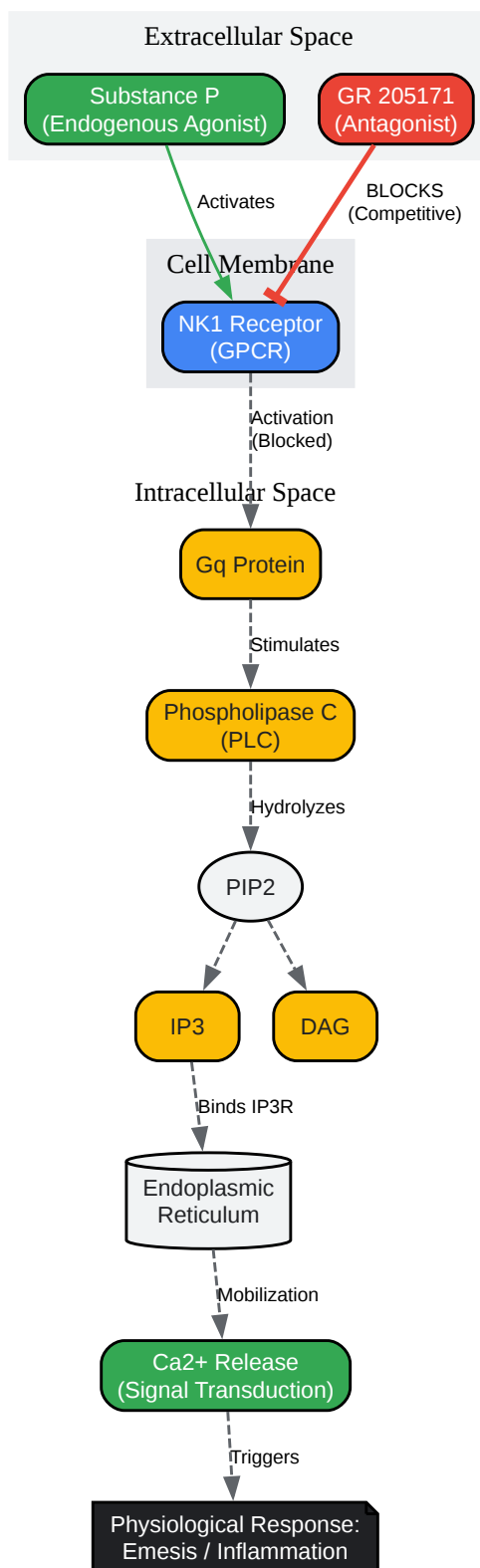
Under physiological conditions, Substance P binds to the NK1 receptor, inducing a conformational change that activates the heterotrimeric Gq/11 protein. **GR 205171** prevents this activation.[3]

The Blocked Cascade:

- **Agonist Action (Blocked):** SP normally stimulates Gq.
 - **Effector Inhibition:** Prevention of Phospholipase C (PLC) activation.
- **Second Messenger Suppression:**
 - Inhibition of Phosphatidylinositol 4,5-bisphosphate (PIP2) hydrolysis.
 - Reduction in Inositol 1,4,5-trisphosphate (IP3) generation.
 - Prevention of Diacylglycerol (DAG) formation.
- **Terminal Outcome:** Blockade of intracellular Ca²⁺ release from the endoplasmic reticulum and inhibition of Protein Kinase C (PKC) activation.

Pathway Visualization

The following diagram illustrates the competitive antagonism of **GR 205171** at the NK1 receptor and the subsequent silencing of the Gq-signaling pathway.



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Caption: Figure 1. Mechanism of Action. **GR 205171** competitively inhibits SP binding, silencing the Gq-PLC-IP3-Ca²⁺ cascade.

Pharmacological Profile[4][5][6][7][8][9][10][11][12]

GR 205171 is characterized by high selectivity and potency.[1] The data below summarizes its binding affinity across relevant receptor subtypes, demonstrating its specificity for NK1.

Table 1: Binding Affinity and Selectivity Profile

Receptor Target	Species	Affinity (or)	Selectivity Ratio (vs NK1)
NK1 Receptor	Human	0.03 nM	-
NK1 Receptor	Rat	0.32 nM	-
NK1 Receptor	Ferret	0.16 nM	-
NK2 Receptor	Human	> 10,000 nM	> 300,000x
NK3 Receptor	Human	> 10,000 nM	> 300,000x
5-HT1A	Human	501 nM	~16,700x
Histamine H1	Human	316 nM	~10,500x

Data Sources: Gardner et al. (1996); Cayman Chemical Product Data [1, 2].

Experimental Validation Protocols

To validate the mechanism of action of **GR 205171**, two primary assays are recommended: a Radioligand Binding Assay to confirm affinity and a Functional Calcium Mobilization Assay to confirm antagonist potency.

Protocol 1: Competitive Radioligand Binding Assay

This protocol measures the ability of **GR 205171** to displace [

H]-Substance P from NK1 receptors expressed in CHO or COS-7 cell membranes.

Materials:

- Ligand: [H]-Substance P (0.7–1.0 nM final conc).[\[4\]](#)
- Receptor Source: Membrane suspension (3–5 µg protein/well) from NK1-expressing cells.
- Assay Buffer: 50 mM HEPES, 3 mM MnCl₂, 0.04% BSA, pH 7.4.[\[4\]](#)
- Protease Inhibitors: Bacitracin (80 µg/mL), Leupeptin (8 µg/mL), Phosphoramidon (2 µM).[\[4\]](#)
- Non-Specific Control: CP-99,994 (1 µM) or excess unlabeled Substance P.

Workflow:

- Preparation: Thaw membrane prep and dilute in Assay Buffer containing protease inhibitors.
- Plating: In a 96-well plate, add:
 - 50 µL Test Compound (**GR 205171**, serial dilution).
 - 50 µL [H]-Substance P.[\[4\]](#)
 - 100 µL Membrane Suspension.
- Incubation: Incubate at Room Temperature (22°C) for 40 minutes to reach equilibrium.
- Termination: Harvest via rapid vacuum filtration through GF/B glass fiber filters (pre-soaked in 0.1% PEI to reduce non-specific binding).
- Wash: Wash filters 3x with ice-cold 50 mM HEPES.

- Detection: Add liquid scintillant and count radioactivity.
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine and calculate using the Cheng-Prusoff equation.

Protocol 2: Functional Calcium Mobilization (FLIPR)

This assay confirms that **GR 205171** functionally blocks Gq signaling.

Workflow:

- Cell Culture: Seed CHO-K1 cells stably expressing human NK1 receptors in black-wall, clear-bottom 384-well plates. Incubate overnight.
- Dye Loading: Remove media and load cells with Calcium-4 assay kit dye (Molecular Devices) in HBSS + 20 mM HEPES. Incubate 60 min at 37°C.
- Antagonist Addition: Add **GR 205171** (10-point dose response) to cells. Incubate 15 min at RT.
- Agonist Challenge: Place plate in FLIPR (Fluorometric Imaging Plate Reader). Inject Substance P at concentration.
- Measurement: Monitor fluorescence intensity (Ex 485nm / Em 525nm) for 180 seconds.
- Result: **GR 205171** should concentration-dependently suppress the calcium peak.

Experimental Workflow Diagram

The following diagram outlines the logical flow for the Radioligand Binding Assay.



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Caption: Figure 2. Radioligand Binding Workflow. Step-by-step protocol for determining Ki affinity.

Clinical and Preclinical Implications[1][13]

Emetic Control

GR 205171 demonstrates broad-spectrum anti-emetic activity.[5][6][7] In ferret models, it inhibits retching and vomiting induced by diverse emetogens (cisplatin, morphine, ipecacuanha) [3].[6] This confirms that NK1 antagonism acts at the final common pathway of the emetic reflex, regardless of the emetogenic stimulus origin.

Neuropsychiatric Applications

While primarily an anti-emetic, **GR 205171** has been investigated for anxiety and depression. [1]

- Mechanism: It does not directly bind to 5-HT receptors but modulates serotonergic transmission. In microdialysis studies, **GR 205171** potentiates the increase in extracellular 5-HT in the frontal cortex induced by SSRIs (e.g., paroxetine) [4].[8][4]

- PET Studies: [

C]GR205171 is a standard radiotracer for PET imaging, used to visualize NK1 receptor occupancy in the human brain.[1][9] It has validated that high receptor occupancy (>90%) is achievable clinically, though this has not always translated to robust efficacy in monotherapy for depression [5].

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